

Application Notes and Protocols for Manganese Recovery from Silico-Manganese Slag

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Compound of Interest

Compound Name: *Silicon manganese*

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These application notes provide detailed protocols for various hydrometallurgical and bioleaching methods aimed at the recovery of manganese from silico-manganese slag. The document is structured to offer a comprehensive overview of each technique, including the underlying principles, detailed experimental procedures, and comparative data to assist in method selection and optimization.

Acid Leaching Methods

Acid leaching is a widely employed hydrometallurgical technique for extracting manganese from slag. The process involves the use of inorganic acids to dissolve manganese oxides and silicates present in the slag.

Sulfuric Acid Leaching

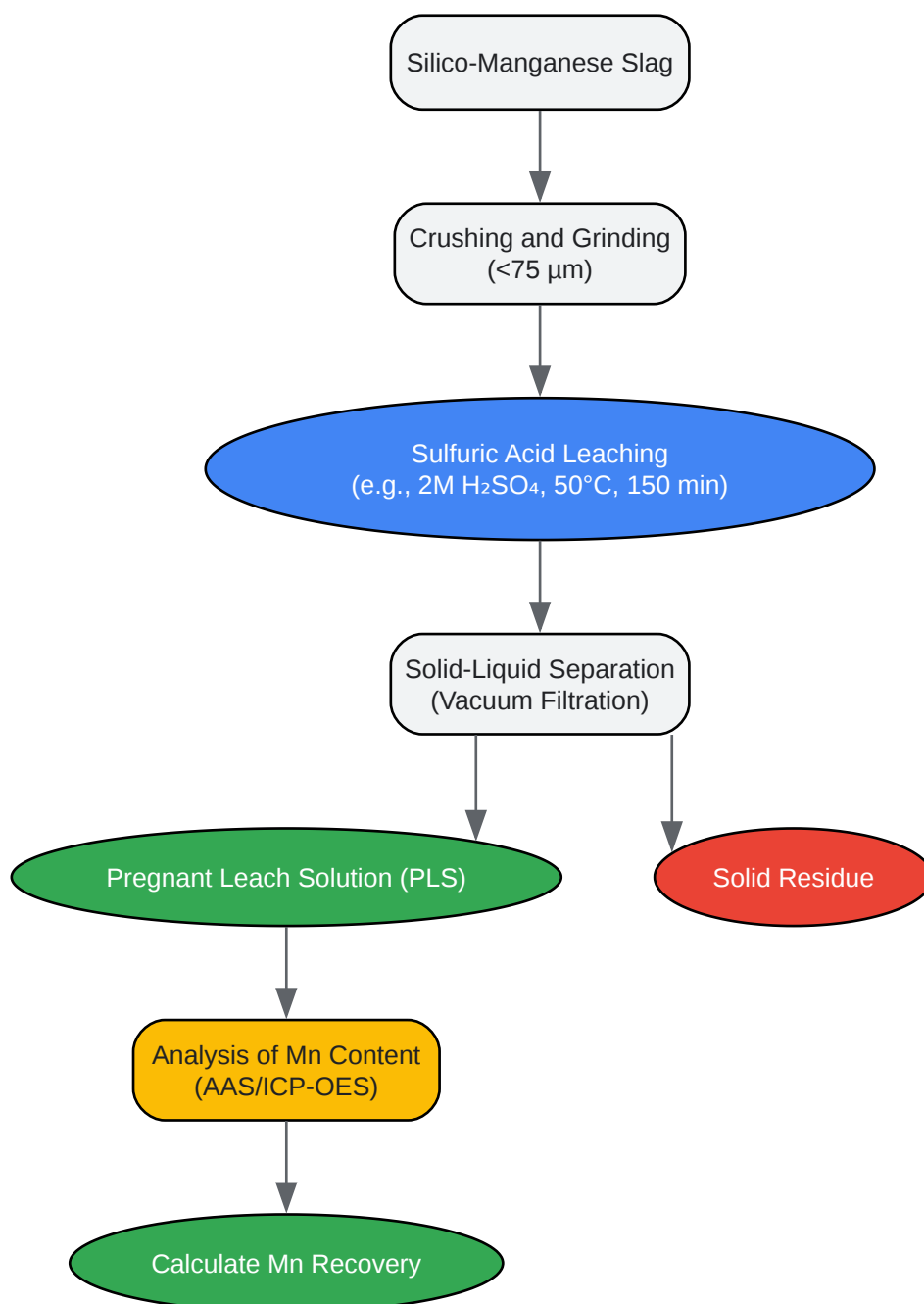
Principle: Sulfuric acid effectively dissolves manganese compounds in the slag, converting them into soluble manganese sulfate. The presence of a reducing agent can enhance the leaching of higher manganese oxides.

Experimental Protocol:

- Slag Preparation:
 - Obtain a representative sample of silico-manganese slag.
 - Crush and grind the slag to a particle size of less than 75 μm to increase the surface area for leaching.
 - Analyze the chemical composition of the slag sample to determine the initial manganese content.
- Leaching Procedure:
 - Prepare a sulfuric acid (H_2SO_4) solution of the desired concentration (e.g., 2 mol/L).[\[1\]](#)
 - In a glass reactor equipped with a mechanical stirrer and a heating mantle, add the acid solution.
 - Maintain a specific solid-to-liquid ratio (e.g., 0.07 g/mL).[\[1\]](#)
 - Heat the solution to the desired temperature (e.g., 50°C) and maintain it throughout the experiment.[\[1\]](#)
 - Gradually add the ground slag to the heated acid solution while stirring at a constant speed (e.g., 1000 rpm).[\[1\]](#)
 - Continue the leaching process for a specific duration (e.g., 150 minutes).[\[1\]](#)
- Solid-Liquid Separation:
 - After leaching, filter the slurry using a vacuum filtration system to separate the pregnant leach solution (PLS) from the solid residue.
 - Wash the residue with deionized water to recover any remaining entrained PLS.
- Analysis:

- Analyze the manganese concentration in the PLS using atomic absorption spectrometry (AAS) or inductively coupled plasma-optical emission spectrometry (ICP-OES).
- Calculate the manganese recovery efficiency based on the initial manganese content in the slag and the amount recovered in the PLS.

Experimental Workflow for Sulfuric Acid Leaching:



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Sulfuric Acid Leaching Workflow

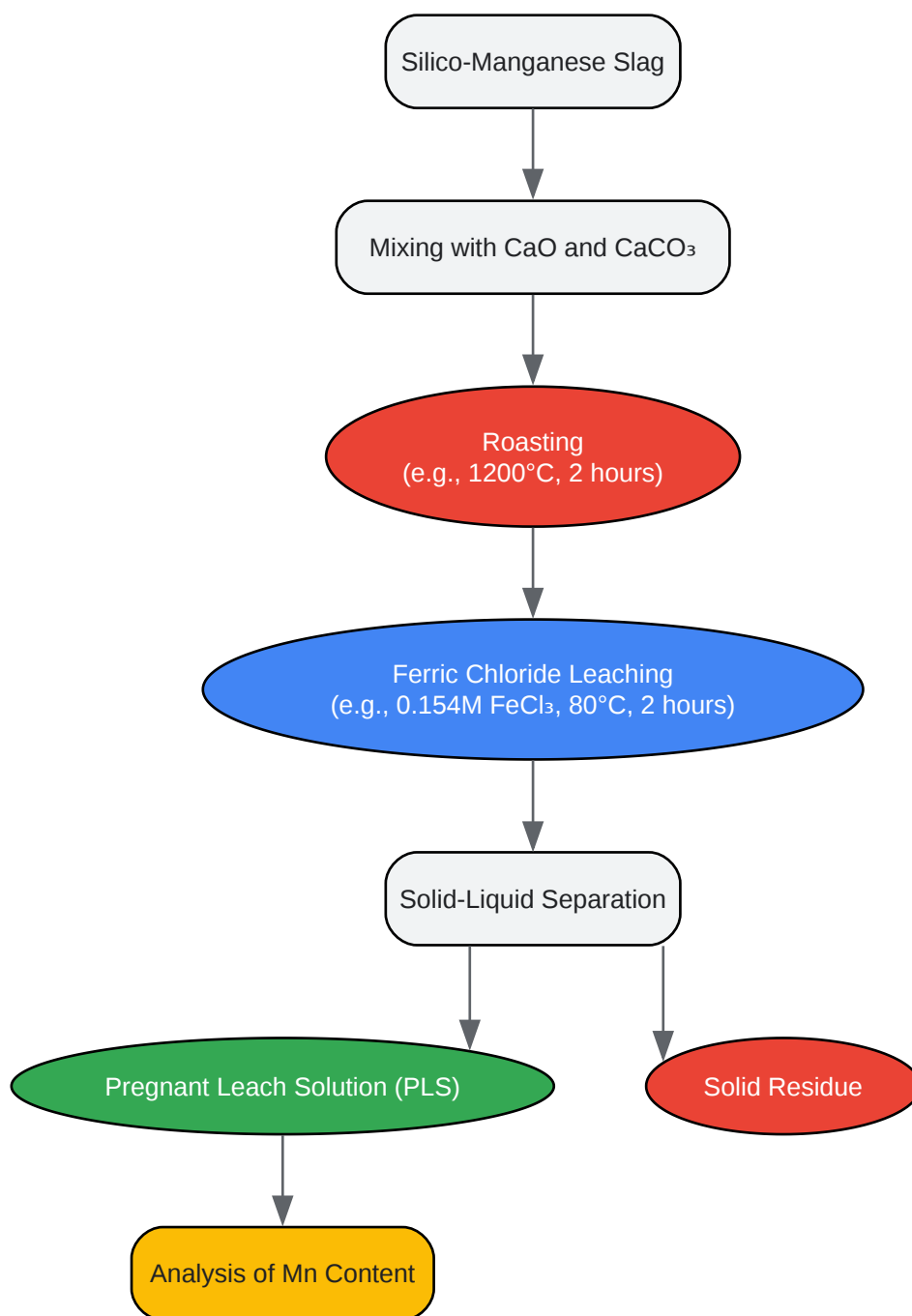
Ferric Chloride Leaching

Principle: Ferric chloride acts as a leaching agent, where ferric ions (Fe^{3+}) are reduced to ferrous ions (Fe^{2+}) while oxidizing and dissolving manganese compounds. This method can be particularly effective when combined with a pre-roasting step.

Experimental Protocol:

- Slag Preparation and Roasting:
 - Grind the silico-manganese slag to a fine powder.
 - Mix the slag with calcium oxide (CaO) and calcium carbonate (CaCO_3).
 - Roast the mixture in a muffle furnace at high temperatures (e.g., 1200°C) for a specified duration (e.g., 2 hours) to convert manganese silicates into more leachable forms.
- Leaching Procedure:
 - Prepare a ferric chloride (FeCl_3) solution of a specific concentration (e.g., 0.154 M).
 - In a glass reactor, heat the ferric chloride solution to the desired temperature (e.g., 80°C).
 - Add the roasted slag to the heated solution at a defined solid percentage (e.g., 5% solids).
 - Stir the mixture at a constant rate for the required leaching time (e.g., 2 hours).
- Solid-Liquid Separation and Analysis:
 - Follow the same procedure for solid-liquid separation and analysis as described for sulfuric acid leaching.

Experimental Workflow for Ferric Chloride Leaching:



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Ferric Chloride Leaching Workflow

Alkaline Leaching Method

Alkaline leaching, often preceded by an oxidative fusion step, provides an alternative to acid-based methods, particularly for slags with high silica content.

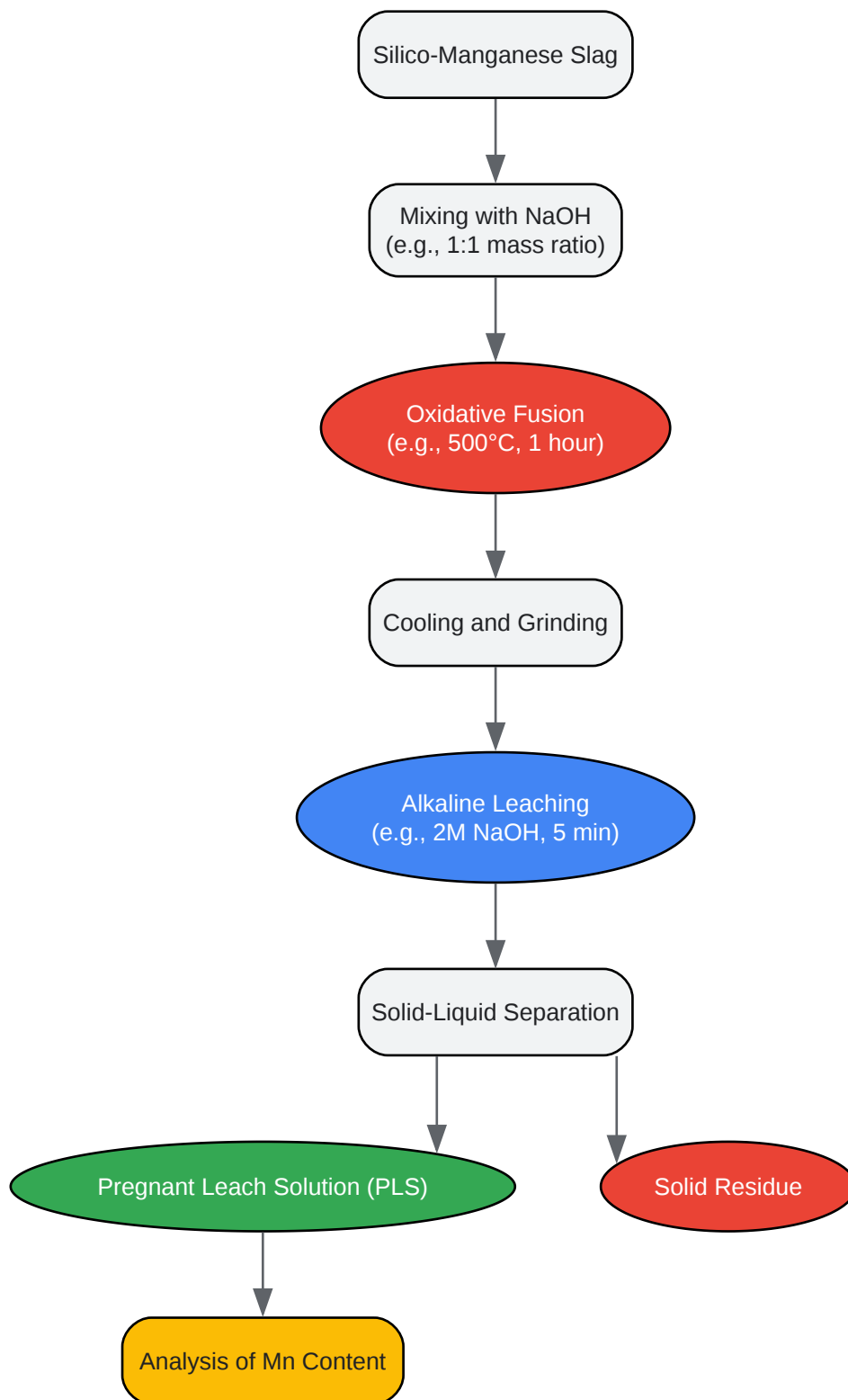
Oxidative Fusion with Sodium Hydroxide

Principle: This method involves a high-temperature fusion of the slag with an alkali, such as sodium hydroxide (NaOH), to break down the stable manganese silicate structures. This transforms the insoluble manganese into a water-soluble form, sodium manganate (Na_2MnO_4), which can then be leached with a mildly alkaline solution.[\[2\]](#)[\[3\]](#)

Experimental Protocol:

- Slag Preparation:
 - Dry and grind the silico-manganese slag to a fine powder.
- Fusion Process:
 - Mix the ground slag with NaOH at a specific mass ratio (e.g., 1:1 slag to NaOH).[\[2\]](#)[\[3\]](#)
 - Place the mixture in a crucible and heat it in a muffle furnace to the fusion temperature (e.g., 500°C).[\[2\]](#)[\[3\]](#)
 - Maintain the temperature for a set duration (e.g., 1 hour) to ensure complete reaction.[\[2\]](#)[\[3\]](#)
 - Allow the fused mass to cool down.
- Leaching Procedure:
 - Grind the cooled, fused mass.
 - Leach the ground material in a mildly alkaline solution (e.g., 2 M NaOH) at a specific pulp density (e.g., 7%).[\[2\]](#)[\[3\]](#)
 - Conduct the leaching for a short duration (e.g., 5 minutes) with agitation.[\[2\]](#)[\[3\]](#)
- Solid-Liquid Separation and Analysis:
 - Separate the pregnant leach solution from the residue by filtration.
 - Analyze the manganese content in the solution as previously described.

Experimental Workflow for Alkaline Leaching:

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Alkaline Leaching Workflow

Bioleaching Method

Bioleaching presents an environmentally friendly approach, utilizing microorganisms to facilitate the dissolution of metals from solid matrices. This method typically involves acid-producing or reducing bacteria and fungi.

Fungal Bioleaching

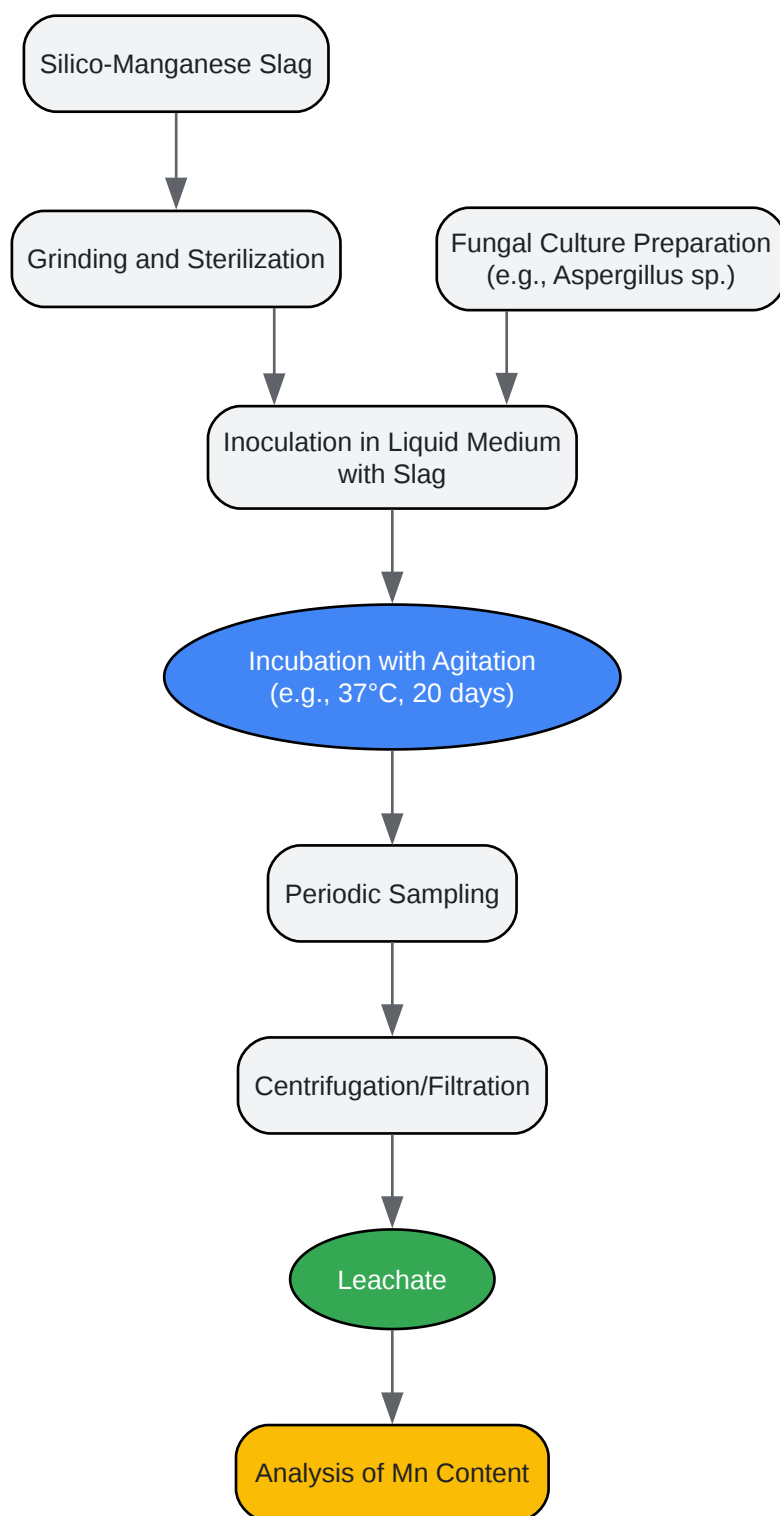
Principle: Certain fungi, such as *Aspergillus* sp., produce organic acids (e.g., citric acid, oxalic acid) as metabolic byproducts. These organic acids can act as leaching agents, dissolving manganese from the slag.

Experimental Protocol:

- Microorganism and Culture Preparation:
 - Isolate and culture a suitable fungal strain, such as *Aspergillus* sp., on a suitable medium (e.g., potato dextrose agar).
 - Prepare a spore suspension from the mature fungal culture.
- Leaching Medium:
 - Prepare a sterile liquid growth medium containing a carbon source (e.g., glucose, sucrose) and essential nutrients.
- Bioleaching Procedure:
 - Autoclave the ground silico-manganese slag to ensure sterility.
 - In a sterile Erlenmeyer flask, combine the leaching medium, the sterilized slag at a specific pulp density (e.g., 2% w/v), and inoculate with the fungal spore suspension.
 - Incubate the flasks in a shaker incubator at a controlled temperature (e.g., 37°C) and agitation speed for a prolonged period (e.g., 20 days).
 - Monitor the pH of the medium periodically.

- Sample Collection and Analysis:
 - At regular intervals, withdraw samples of the leach liquor.
 - Centrifuge or filter the samples to remove solids and fungal biomass.
 - Analyze the supernatant for dissolved manganese concentration.

Experimental Workflow for Fungal Bioleaching:



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Fungal Bioleaching Workflow

Data Presentation: Comparison of Leaching Methods

The following tables summarize the quantitative data from various studies on manganese recovery from different types of slag, providing a basis for comparing the effectiveness of each method.

Table 1: Sulfuric Acid Leaching of Manganese from Slag

Slag Type	H ₂ SO ₄ Conc. (mol/L)	Temp. (°C)	Time (min)	S/L Ratio (g/mL)	Mn Recovery (%)	Reference
Zinc Plant Slag	2	50	150	0.07	>83	[1]
Ferromanganese Slag	1.25 (2.5 N)	Ambient	-	-	Increased with conc.	[4]
Ferromanganese Slag	-	80	120	-	82 (with sucrose: 86% in 60 min)	[5][6]
Ferromanganese Slag	-	Ambient	-	-	75-95 (water-starved digestion)	[5][6]

Table 2: Alkaline and Other Leaching Methods of Manganese from Slag

Leaching Method	Slag Type	Key Reagents	Temp. (°C)	Time	Mn Recovery (%)	Reference
Oxidative Fusion & Alkaline Leaching	Manganese Silicate Ore	NaOH	500 (fusion)	1 hr (fusion), 5 min (leach)	94	[2][3]
Ferric Chloride Leaching	Ferromanganese Slag	FeCl ₃ , CaO, CaCO ₃	80 (leach), 1200 (roast)	2 hrs (leach)	87	
Ammonium Carbamate Leaching	Steel Slag	NH ₂ CO ₂ NH ₄ , H ₂	65	3 hrs	99	[5][6]

Table 3: Bioleaching of Manganese

Microorganism	Substrate	Pulp Density	Time (days)	Mn Recovery (%)	Reference
Aspergillus sp.	Low-grade Mn Ore	2%	20	79	
Acidithiobacillus thiooxidans	EAF Slag	-	6 (repeated cycles)	Up to 27 (Cu), 60 (Zn)	[7]
Acidithiobacillus ferridurans	BOF Slag	-	-	41.6	

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